

An In-depth Technical Guide to the Chemical Structure of 1,4-Dipropylbenzene

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Compound of Interest

Compound Name: 1,4-Dipropylbenzene

Cat. No.: B1593508

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This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectroscopic characterization of **1,4-dipropylbenzene**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Identity and Physical Properties

1,4-Dipropylbenzene, also known as p-dipropylbenzene, is an aromatic hydrocarbon with the chemical formula $C_{12}H_{18}$.^{[1][2]} It is characterized by a benzene ring substituted with two propyl groups at the para position. This symmetrical structure influences its physical and chemical properties.^[1] At room temperature, it exists as a colorless, transparent liquid with a distinct aromatic odor.^[1]

Table 1: Physical and Chemical Properties of **1,4-Dipropylbenzene**

Property	Value
Molecular Formula	C ₁₂ H ₁₈
Molecular Weight	162.27 g/mol [2]
IUPAC Name	1,4-dipropylbenzene[2]
CAS Number	4815-57-0[2]
Appearance	Colorless, transparent liquid[1]
Melting Point	-29.0 °C[1]
Boiling Point	238.0 °C[1]
Density	0.8620 g/cm ³ [1]
Solubility	Good solubility in non-polar solvents (e.g., pentane, hexane); poor solubility in polar solvents (e.g., water).[1]
Refractive Index	1.489 (at 20 °C)

Spectroscopic Data

The structural elucidation of **1,4-dipropylbenzene** is confirmed through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Table 2: Spectroscopic Data for **1,4-Dipropylbenzene**

Technique	Data
^1H NMR	Spectral data is available, showing characteristic peaks for the aromatic and propyl protons.
^{13}C NMR	Spectral data is available for 1,4-dipropylbenzene.[2]
Mass Spectrometry (MS)	Major fragments observed at m/z 133 and 5862. [2]
Infrared (IR) Spectroscopy	Vapor phase IR spectral data is available.[2]

Synthesis of 1,4-Dipropylbenzene

A common method for the synthesis of **1,4-dipropylbenzene** is the Friedel-Crafts acylation of benzene with propanoyl chloride, followed by a Clemmensen reduction of the resulting ketone.

Experimental Protocol: Synthesis of 1,4-Dipropylbenzene

Part A: Friedel-Crafts Acylation - Synthesis of 1-(p-Propylphenyl)propan-1-one

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, place anhydrous aluminum chloride (AlCl_3).
- **Addition of Reactants:** Slowly add benzene to the flask, followed by the dropwise addition of propanoyl chloride while stirring. The reaction is exothermic and should be cooled in an ice bath to maintain a controlled temperature.
- **Reaction Completion:** After the addition is complete, the mixture is stirred at room temperature for several hours until the reaction is complete (monitored by TLC).
- **Work-up:** The reaction mixture is poured onto crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex. The organic layer is separated, washed with water and sodium bicarbonate solution, and then dried over anhydrous magnesium sulfate.

- Purification: The crude product is purified by vacuum distillation to yield 1-(p-propylphenyl)propan-1-one.

Part B: Clemmensen Reduction - Synthesis of **1,4-Dipropylbenzene**

- Preparation of Zinc Amalgam: Zinc powder is amalgamated by treating it with a solution of mercuric chloride.
- Reduction Reaction: The purified 1-(p-propylphenyl)propan-1-one is added to a flask containing the amalgamated zinc, concentrated hydrochloric acid, and a water-immiscible organic solvent like toluene.
- Reflux: The mixture is heated under reflux for several hours.
- Work-up: After cooling, the organic layer is separated, washed with water, and dried.
- Purification: The final product, **1,4-dipropylbenzene**, is obtained by fractional distillation.



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Caption: Synthesis workflow for **1,4-Dipropylbenzene**.

Chemical Reactivity and Applications

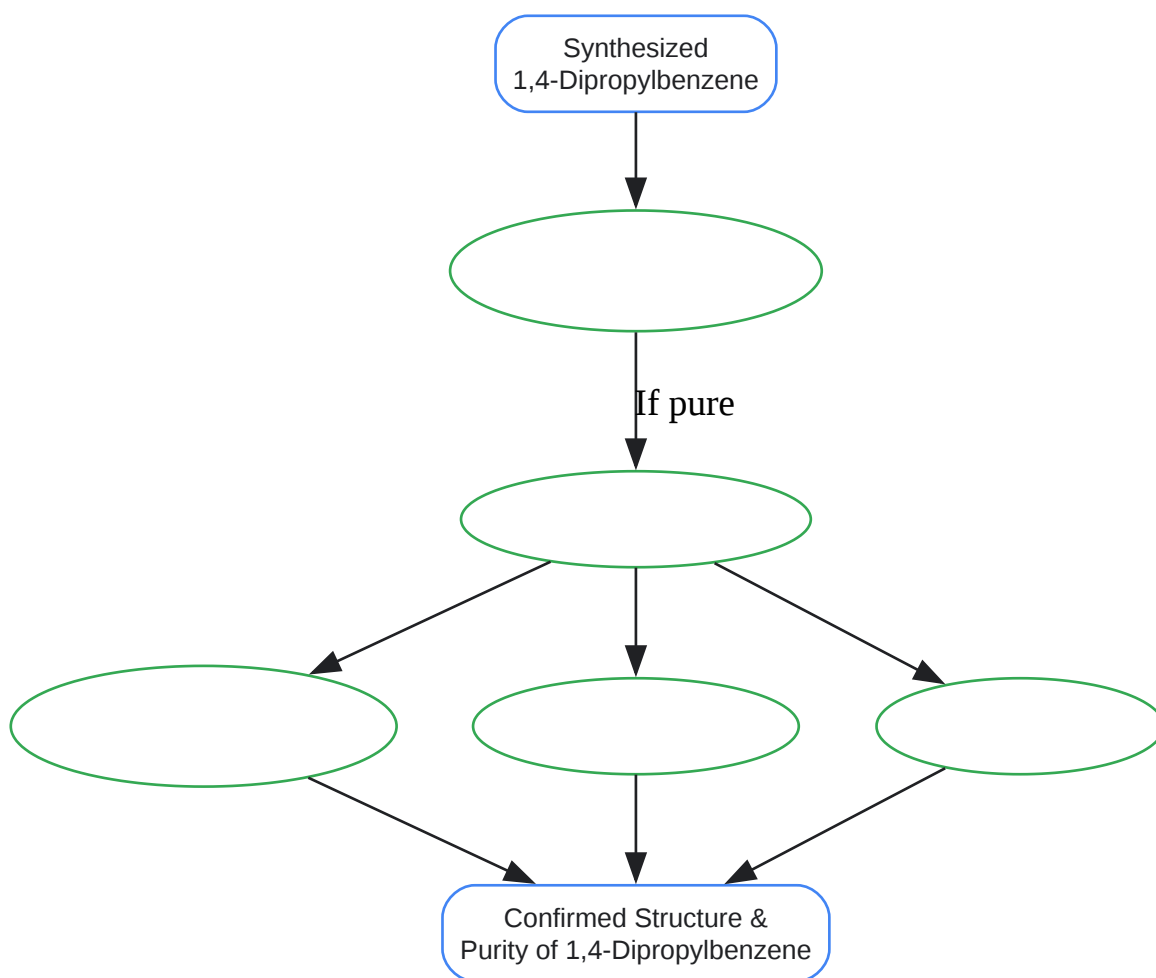
The presence of two alkyl groups on the benzene ring activates it towards electrophilic substitution reactions.^[1] These reactions primarily occur at the ortho positions to the propyl groups.

1,4-Dipropylbenzene and its derivatives have several industrial applications:

- Solvent: Due to its non-polar nature and relatively high boiling point, it is used as a solvent in various chemical processes.[1]
- Chemical Intermediate: It serves as a precursor in the synthesis of more complex organic molecules, including polymers and specialty chemicals.[1][3]
- Research: In a research context, it can be used as a starting material for the synthesis of novel compounds with potential applications in pharmaceuticals and materials science.[1]

Logical Relationship of Characterization

The characterization of a synthesized chemical compound like **1,4-dipropylbenzene** follows a logical progression to confirm its identity and purity.



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Caption: Logical flow for the characterization of **1,4-Dipropylbenzene**.

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